

Investigating 10-Phenyldecanoic acid in breast cancer cell lines

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Compound of Interest

Compound Name: *10-Phenyldecanoic acid*

Cat. No.: *B102678*

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Application Notes & Protocols

Topic: Investigating the Anti-Neoplastic Potential of **10-Phenyldecanoic Acid** in Breast Cancer Cell Lines

Audience: Researchers, scientists, and drug development professionals.

Abstract

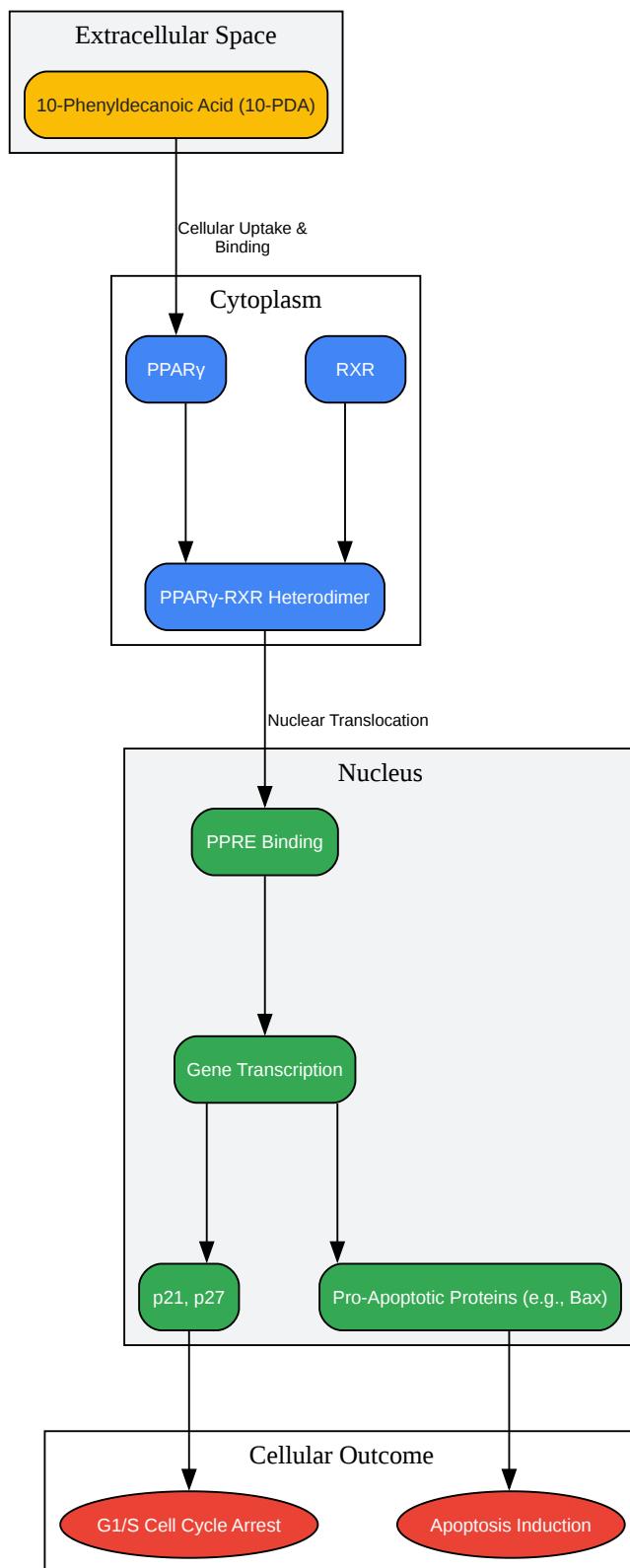
Metabolic reprogramming is a hallmark of cancer, with many malignancies exhibiting a profound dependence on altered fatty acid (FA) metabolism for proliferation, energy production, and signaling.^{[1][2][3]} This dependency presents a promising, yet underexplored, therapeutic window. **10-Phenyldecanoic acid** (10-PDA), a synthetic fatty acid, has been noted for its use in the preparation of compounds with potential anticancer activities.^[4] This guide provides a comprehensive framework for investigating the efficacy and mechanism of action of 10-PDA in breast cancer cell lines. We present a logical, phased experimental workflow, beginning with broad cytotoxicity screening and progressing to detailed mechanistic studies of apoptosis and cell cycle perturbation. The protocols herein are designed to be self-validating, incorporating essential controls and explaining the scientific rationale behind key steps to ensure robust and reproducible data generation.

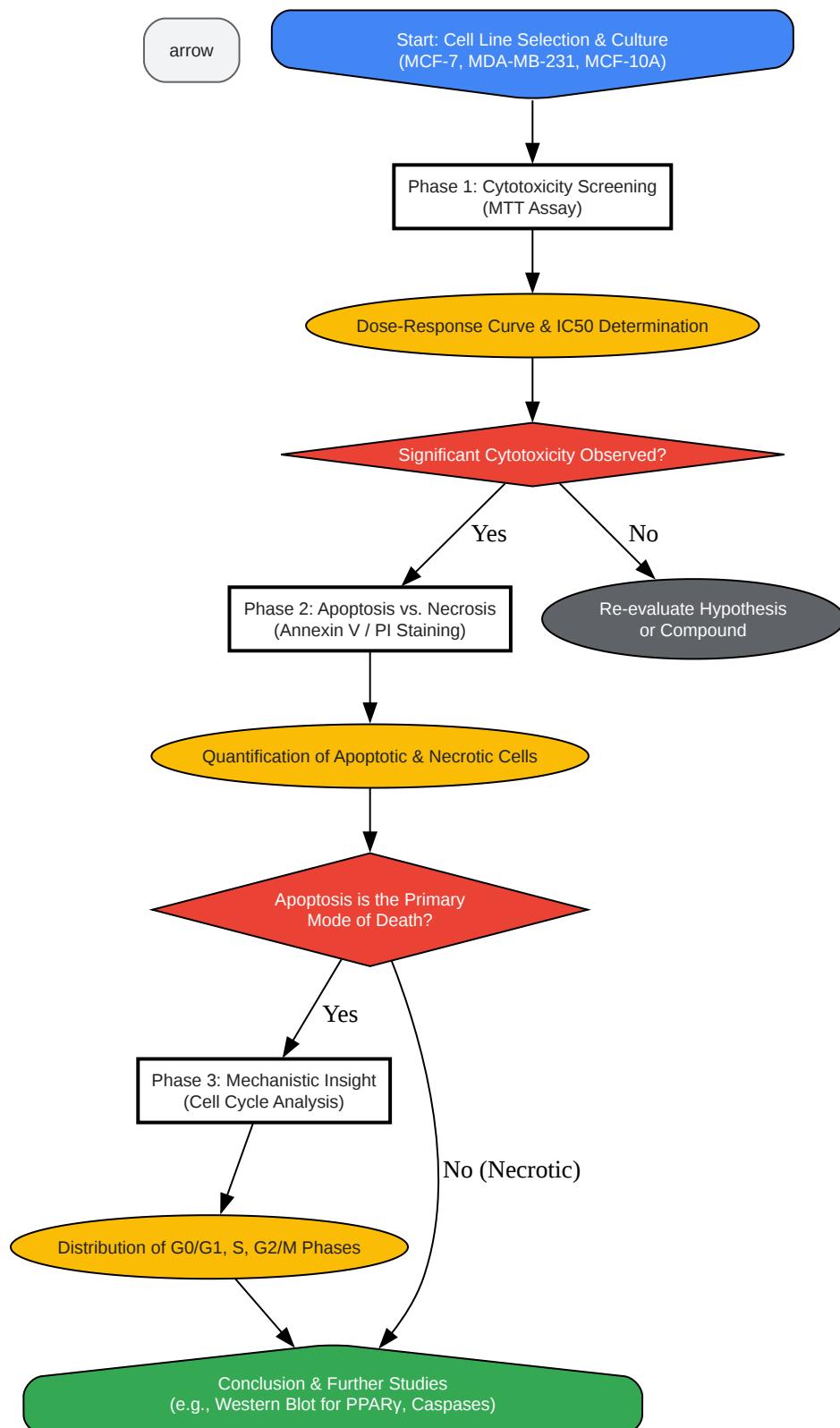
Scientific Rationale & Hypothesized Mechanism

Breast cancer cells frequently dysregulate fatty acid metabolism to meet the bioenergetic and biosynthetic demands of rapid growth.^{[5][6]} This can involve increased de novo synthesis of fatty acids or enhanced uptake of exogenous FAs.^{[1][3]} Compounds that mimic or interfere with natural fatty acids can disrupt these critical pathways. **10-Phenyldecanoic acid**, with its terminal phenyl group, is a structural analog of natural long-chain fatty acids.

We hypothesize that 10-PDA may act as a modulator of lipid-sensing nuclear receptors, such as the Peroxisome Proliferator-Activated Receptor gamma (PPAR γ). PPAR γ is a ligand-activated transcription factor that plays a significant role in adipocyte differentiation and lipid metabolism.^{[7][8]} Activation of PPAR γ by specific ligands has been shown to inhibit proliferation, induce cell cycle arrest, and promote apoptosis in various cancer models, including breast cancer.^{[7][9][10]} The proposed mechanism involves 10-PDA entering the cell, binding to and activating the PPAR γ /RXR heterodimer, which then translocates to the nucleus. This complex binds to Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes, leading to the transcription of proteins that can halt the cell cycle (e.g., p21, p27) and initiate the apoptotic cascade.

Hypothesized Signaling Pathway of 10-Phenyldecanoic Acid



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